

Application Notes and Protocols for Safe Handling of Methyl Dichloroacetate

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Compound of Interest

Compound Name: Methyl dichloroacetate

Cat. No.: B051726

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions, handling protocols, and emergency procedures for working with **methyl dichloroacetate**. Adherence to these guidelines is critical to ensure a safe laboratory environment.

Chemical and Physical Properties

Methyl dichloroacetate is a colorless liquid with an ethereal odor.^[1] It is combustible and corrosive to metals and tissues.^{[1][2]} Understanding its physical properties is crucial for safe handling and storage.

Table 1: Physical and Chemical Properties of **Methyl Dichloroacetate**

Property	Value	Source
Molecular Formula	C ₃ H ₄ Cl ₂ O ₂	[3]
Molecular Weight	142.97 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Ethereal	[1]
Boiling Point	143 °C (289 °F) at 760 mmHg	[1][2]
Melting Point	-52 °C (-62 °F)	[1][2]
Flash Point	80 °C (176 °F)	[1][4]
Density	1.381 g/mL at 25 °C	[2]
Vapor Pressure	4.5 mmHg	[1]
Solubility	Limited solubility in water. Soluble in organic solvents like ether and chloroform.	[2][3]

Hazard Identification and Toxicity

Methyl dichloroacetate is a hazardous substance that can cause severe health effects. It is crucial to understand its toxicity to handle it safely.

Table 2: GHS Hazard Classification for **Methyl Dichloroacetate**

Hazard Class	Hazard Statement	GHS Pictogram
Acute Toxicity, Inhalation	H332: Harmful if inhaled	GHS07 (Warning)
Skin Corrosion/Irritation	H315: Causes skin irritation	GHS07 (Warning)
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	GHS07 (Warning)
Specific Target Organ Toxicity	H335: May cause respiratory irritation	GHS07 (Warning)
Flammable Liquids	H227: Combustible liquid	No Pictogram

Source:[1][2][5][6]

Health Hazards:

- Inhalation: Harmful if inhaled, causing burning sensations, coughing, wheezing, laryngitis, shortness of breath, headache, nausea, and vomiting.[2][4] It can be destructive to the nose, throat, and upper respiratory tract.[2][4]
- Skin Contact: Causes skin irritation and potential burns.[1] It is toxic if it comes into contact with skin.
- Eye Contact: Causes serious eye irritation and is extremely destructive to the eyes.[1][2][4]
- Ingestion: Toxic if swallowed.
- Chronic Exposure: Suspected of causing genetic defects. Dichloroacetate (a related compound) has been linked to reversible neuropathic toxicity in clinical trials.[7][8]

Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory when working with **methyl dichloroacetate**.

3.1. Personal Protective Equipment (PPE)

All personnel handling **methyl dichloroacetate** must use the following PPE:

- Eye Protection: Chemical safety goggles or a face shield (minimum 8 inches).[\[1\]](#)[\[5\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber, neoprene).[\[1\]](#)
- Skin and Body Protection: A lab coat or chemical-resistant apron.[\[1\]](#) Full protective clothing should be worn when there is a risk of splashing.[\[9\]](#)
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood.[\[10\]](#)[\[11\]](#) If ventilation is inadequate or for spill response, a self-contained breathing apparatus (SCBA) is required.[\[1\]](#)[\[9\]](#)

3.2. Engineering Controls

- Ventilation: Always handle **methyl dichloroacetate** in a well-ventilated area or a certified chemical fume hood to minimize inhalation exposure.[\[10\]](#)[\[11\]](#)
- Safety Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[\[12\]](#)

3.3. Handling Procedures

- Read the Safety Data Sheet (SDS) thoroughly before use.[\[5\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)[\[10\]](#)
- Do not breathe vapors or mist.[\[5\]](#)[\[10\]](#)
- Use only non-sparking tools and ground all equipment when handling the product to prevent static discharge.[\[4\]](#)[\[13\]](#)
- Keep away from heat, sparks, and open flames.[\[5\]](#)[\[13\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.[\[5\]](#)

3.4. Storage Procedures

- Store in a cool, dry, and well-ventilated place.[\[5\]](#)[\[10\]](#)
- Keep containers tightly closed to prevent leakage.[\[5\]](#)[\[10\]](#)
- Store locked up, accessible only to authorized personnel.[\[5\]](#)[\[10\]](#)
- Keep away from incompatible materials such as strong acids, strong bases, oxidizing agents, and reducing agents.[\[5\]](#)[\[12\]](#)

Emergency Procedures

Immediate and appropriate response to emergencies is critical to minimizing harm.

4.1. First Aid Measures

Table 3: First Aid for **Methyl Dichloroacetate** Exposure

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing has stopped, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention. [1] [4]
Skin Contact	Immediately remove contaminated clothing. Flush the affected area with plenty of water for at least 15 minutes. Seek medical attention. [1] [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [4] [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [11]

4.2. Spill and Leak Procedures

- Small Spills:
 - Evacuate non-essential personnel from the area.[\[12\]](#)
 - Wear appropriate PPE, including respiratory protection.[\[10\]](#)
 - Eliminate all ignition sources.[\[4\]](#)[\[12\]](#)
 - Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
[\[12\]](#)[\[13\]](#)
 - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[11\]](#)
 - Ventilate the area and wash the spill site after material pickup is complete.[\[12\]](#)
- Large Spills:
 - Immediately evacuate the area and activate the emergency response system.
 - Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[\[4\]](#)
 - Follow the institution's emergency response plan.

4.3. Firefighting Measures

- **Methyl dichloroacetate** is a combustible liquid.[\[1\]](#)
- Suitable Extinguishing Media: Use dry chemical, CO₂, alcohol-resistant foam, or water spray.
[\[4\]](#)[\[11\]](#)
- Unsuitable Extinguishing Media: Avoid using a solid stream of water as it may scatter and spread the fire.[\[4\]](#)
- Hazards from Combustion: Fire may produce irritating, corrosive, and/or toxic gases, including hydrogen chloride and phosgene.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[10\]](#)

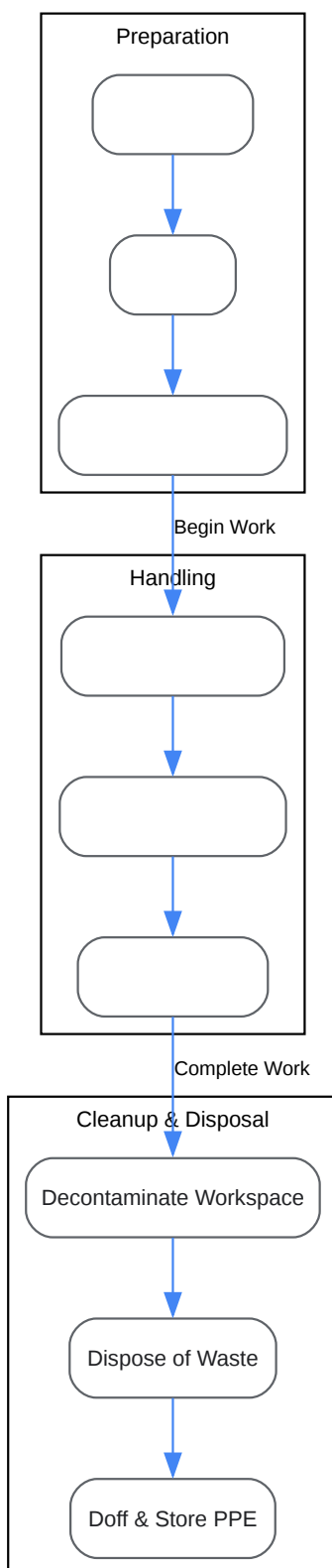
- Protective Equipment: Firefighters should wear a positive-pressure self-contained breathing apparatus (SCBA) and full protective clothing.[\[9\]](#)
- Containers may explode when heated.[\[1\]](#) Use water spray to cool fire-exposed containers.[\[12\]](#)

Waste Disposal

Dispose of **methyl dichloroacetate** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[5\]](#) Do not allow the product to enter drains or the environment.[\[10\]](#)

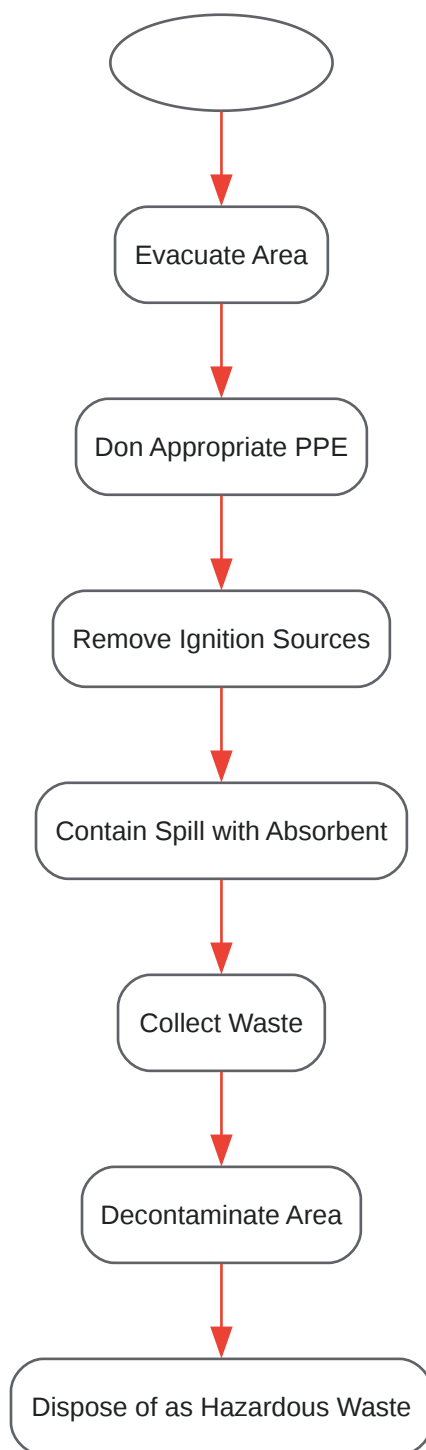
Visualized Workflows and Protocols

Diagram 1: Safe Handling Workflow for **Methyl Dichloroacetate**



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A workflow for the safe handling of **methyl dichloroacetate**.

Diagram 2: Emergency Response for **Methyl Dichloroacetate** Spill[Click to download full resolution via product page](#)

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